

2-(Allylthio)propanoic Acid: Technical Guide for Research & Development

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Compound of Interest

Compound Name: 2-(Allylthio)propanoic acid

CAS No.: 54680-83-0

Cat. No.: B1280510

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Executive Summary

2-(Allylthio)propanoic acid (CAS: 54680-83-0) is a specialized organosulfur research chemical serving as a lipophilic structural analog to the bioactive garlic metabolite S-allyl-cysteine (SAC). Unlike SAC, which relies on amino acid transporters for cellular entry, **2-(allylthio)propanoic acid** lacks the zwitterionic amino group, facilitating passive diffusion across lipid bilayers. This unique physicochemical profile makes it a critical probe for isolating the pharmacological activity of the allyl-thio pharmacophore—specifically in Histone Deacetylase (HDAC) inhibition and Reactive Oxygen Species (ROS) scavenging—independent of amino acid metabolic pathways.

This guide provides a comprehensive technical overview, including validated synthesis protocols, mechanistic insights, and safety standards for researchers in oncology, metabolic disease, and medicinal chemistry.

Part 1: Chemical Identity & Physicochemical Properties

Core Identification

Parameter	Detail
Chemical Name	2-(Allylthio)propanoic acid
Synonyms	S-Allyl-2-mercaptopropionic acid; Deamino-S-allyl-cysteine analog
CAS Number	54680-83-0
Molecular Formula	
Molecular Weight	146.21 g/mol
SMILES	<chem>CC(C(=O)O)SCC=C</chem>

Physicochemical Profile[2][3]

- Appearance: Colorless to pale yellow oily liquid or low-melting solid.
- Odor: Characteristic sulfurous/alliaceous odor (garlic-like), distinct but less pungent than allyl mercaptan.
- Solubility:
 - High: Ethanol, DMSO, DMF, Chloroform.
 - Low: Water (requires pH adjustment >7.0 to form soluble carboxylate salt).
- Stability: Sensitive to oxidation (sulfoxide formation) and extreme heat. Store at 2–8°C under inert gas (N₂ or Ar).

Part 2: Synthesis & Production Strategy

Synthetic Logic (The Approach)

The most robust synthesis route involves the nucleophilic substitution of a 2-haloalkanoic acid by allyl mercaptan (allyl thiol) under basic conditions. This method is preferred over the reaction

of allyl halides with thiolactic acid due to the commercial availability and stability of 2-chloropropanoic acid.

Reaction Scheme:

Representative Laboratory Protocol

Note: All steps involving thiols must be performed in a fume hood.

Reagents:

- Allyl mercaptan (95%+)
- 2-Chloropropanoic acid (98%+)
- Sodium Hydroxide (NaOH), 5M aqueous solution
- Dichloromethane (DCM) for extraction
- Hydrochloric acid (HCl), 2M

Step-by-Step Methodology:

- Neutralization: In a 250 mL round-bottom flask, dissolve 2-chloropropanoic acid (10.8 g, 100 mmol) in 50 mL of water. Slowly add sodium carbonate () or NaOH until pH reaches ~8–9 to form the sodium salt.
- Thiol Addition: Add allyl mercaptan (8.15 g, 110 mmol) dropwise to the stirred solution.
- Catalysis: Add a catalytic amount of NaOH (5M) to maintain basicity (pH >10), ensuring the thiol exists as the nucleophilic thiolate anion ().
- Reaction: Reflux the mixture at 80°C for 4–6 hours. Monitor consumption of 2-chloropropanoic acid via TLC (Mobile phase: Hexane/EtOAc 3:1).
- Work-up:

- Cool the mixture to room temperature.
- Wash with DCM (2 x 30 mL) to remove unreacted allyl mercaptan (organic layer discarded).
- Acidification: Acidify the aqueous layer carefully with 2M HCl to pH ~2.0. The product will oil out or precipitate.
- Extraction: Extract the acidified aqueous layer with DCM (3 x 50 mL).
- Purification: Dry the combined organic layers over anhydrous , filter, and concentrate under reduced pressure. Distillation under high vacuum may be required for high-purity applications.

Part 3: Mechanisms of Action & Research Applications

The "Allyl-Thio" Pharmacophore

Research suggests that the biological activity of garlic-derived compounds hinges on the S-allyl group. **2-(Allylthio)propanoic acid** serves as a simplified probe to study this group's effects without the confounding variables of amino acid metabolism.

Mechanism 1: Histone Deacetylase (HDAC) Inhibition

Like its structural relatives (SAMC, Allyl Mercaptan), this molecule is hypothesized to act as a weak, reversible HDAC inhibitor.

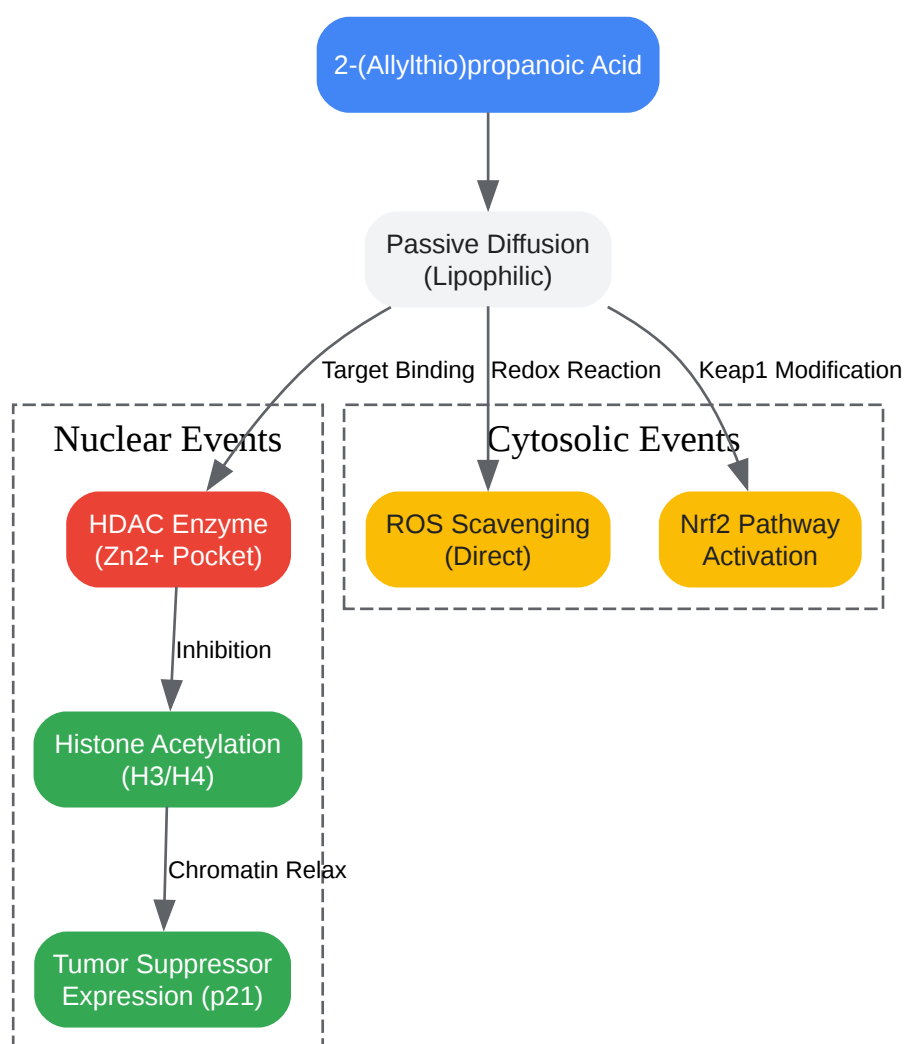
- Mode of Action: The carboxylic acid group coordinates with the Zinc () ion in the HDAC catalytic pocket, while the allyl-thio tail occupies the hydrophobic channel.
- Result: Accumulation of acetylated histones (H3/H4), leading to chromatin relaxation and re-expression of tumor suppressor genes (e.g., p21).

Mechanism 2: ROS Scavenging & Nrf2 Activation

The allylic sulfur atom is highly reactive toward Reactive Oxygen Species (ROS).

- Direct Scavenging: Reacts with peroxy radicals to form sulfoxides.
- Indirect Activation: Electrophilic attack on Keap1 cysteine residues, releasing Nrf2 to translocate to the nucleus and upregulate antioxidant response elements (ARE), such as Heme Oxygenase-1 (HO-1).

Visualization of Signaling Pathways



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Caption: Figure 1. Dual mechanism of action: HDAC inhibition via Zinc chelation and antioxidant defense via Nrf2 activation.

Part 4: Experimental Protocols for Validation

In Vitro HDAC Inhibition Assay

To verify the inhibitory potential of **2-(allylthio)propanoic acid** compared to Butyrate or Trichostatin A (TSA).

- Cell Line: HCT116 (Colon Cancer) or HeLa cells.
- Treatment: Incubate cells with graded concentrations (10 μ M – 5 mM) of **2-(allylthio)propanoic acid** for 24 hours.
- Lysis: Harvest cells and lyse using RIPA buffer containing protease inhibitors.
- Western Blot:
 - Primary Antibody: Anti-Acetyl-Histone H3 (Lys9/Lys14).
 - Loading Control: Anti-GAPDH or Anti-Total H3.
- Readout: Increased band intensity of Acetyl-H3 indicates effective HDAC inhibition.

Antioxidant Capacity (DPPH Assay)

A cell-free assay to quantify direct radical scavenging.

- Reagent: 0.1 mM DPPH (2,2-diphenyl-1-picrylhydrazyl) in methanol.
- Procedure: Mix 100 μ L of compound solution (various concentrations) with 100 μ L DPPH solution in a 96-well plate.
- Incubation: 30 minutes in the dark at room temperature.
- Measurement: Absorbance at 517 nm.
- Calculation: % Inhibition =

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Part 5: Safety & Handling (SDS Summary)

Hazard Classification:

- Skin Irritation (Category 2): Causes skin irritation.
- Eye Irritation (Category 2A): Causes serious eye irritation.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.

Handling Precautions:

- Odor Control: This compound has a pervasive sulfur smell. All transfers must occur in a functioning fume hood. Glassware should be treated with bleach (sodium hypochlorite) solution immediately after use to oxidize residual thiols and neutralize odor.
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Storage: Store at 4°C. Hygroscopic—keep container tightly closed.

References

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Sources

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